

Application Note: Standardization of Cerium(IV) Sulfate Solution Using Sodium Oxalate Primary Standard

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Compound of Interest

Compound Name: Cerium(IV) sulfate

Cat. No.: B088247

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Introduction

Cerium(IV) sulfate is a powerful oxidizing agent widely used in quantitative chemical analysis, particularly in redox titrations. To ensure the accuracy of these titrations, the precise concentration of the **cerium(IV) sulfate** solution must be determined through a process called standardization. This application note details the standardization of a **cerium(IV) sulfate** solution using sodium oxalate, a highly pure and stable primary standard.

The reaction between cerium(IV) ions and oxalate ions is a quantitative redox reaction. In an acidic medium, cerium(IV) is reduced to cerium(III), while oxalate is oxidized to carbon dioxide. The endpoint of the titration can be determined by the persistence of the yellow color of the excess cerium(IV) ions or by using a redox indicator such as ferroin.

Principle of the Reaction

The standardization is based on the oxidation-reduction reaction between **cerium(IV) sulfate** and sodium oxalate in a sulfuric acid medium. The balanced chemical equation for this reaction is:



In this reaction, two moles of **cerium(IV) sulfate** react with one mole of sodium oxalate.

Experimental Protocol

1. Preparation of 0.1 N Sodium Oxalate Primary Standard Solution

Sodium oxalate is a primary standard, meaning it is a highly pure compound that can be accurately weighed to prepare a solution of a precise concentration.

- Procedure:
 - Dry approximately 2 grams of analytical grade sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) at 105-110°C for 2 hours and cool in a desiccator.
 - Accurately weigh about 1.675 g of the dried sodium oxalate into a clean, dry beaker.
 - Dissolve the sodium oxalate in approximately 150 mL of deionized water.
 - Quantitatively transfer the solution to a 250 mL volumetric flask.
 - Rinse the beaker with small portions of deionized water and add the rinsings to the volumetric flask.
 - Dilute the solution to the mark with deionized water, cap the flask, and invert it several times to ensure homogeneity.

2. Preparation of 0.1 N **Cerium(IV) Sulfate** Titrant Solution

Cerium(IV) sulfate is not a primary standard, and its solutions need to be standardized.

- Procedure:
 - Weigh approximately 33.22 g of **cerium(IV) sulfate** into a 1-liter beaker.
 - Carefully and slowly add 28 mL of concentrated sulfuric acid while stirring.
 - Add 500 mL of deionized water in small portions with continuous stirring.
 - Gently heat the mixture until the salt is completely dissolved.
 - Cool the solution to room temperature.

- Quantitatively transfer the solution to a 1-liter volumetric flask.
- Dilute to the mark with deionized water, cap the flask, and mix thoroughly.

3. Standardization Procedure

This procedure outlines the titration of the prepared sodium oxalate solution with the **cerium(IV) sulfate** solution.

- Procedure:
 - Pipette 25.00 mL of the 0.1 N sodium oxalate primary standard solution into a 250 mL Erlenmeyer flask.
 - Add 50 mL of 2 N sulfuric acid to the flask.
 - Heat the solution to 70-75°C.
 - Titrate the hot solution with the prepared **cerium(IV) sulfate** solution from a burette. The yellow color of the ceric ions will initially disappear as they react with the oxalate.
 - The endpoint is reached when a faint, permanent yellow color persists for at least 30 seconds, indicating a slight excess of **cerium(IV) sulfate**.
 - Alternatively, add 2-3 drops of ferroin indicator to the oxalate solution before titration. The endpoint is marked by a sharp color change from red to pale blue.
 - Repeat the titration at least three times to obtain concordant results.

4. Calculation of Normality

The normality of the **cerium(IV) sulfate** solution can be calculated using the following formula:

$$N_{\text{Ce(IV)}} = (W_{\text{oxalate}} * V_{\text{oxalate}}) / (EW_{\text{oxalate}} * V_{\text{Ce(IV)}})$$

Where:

- $N_{\text{Ce(IV)}}$ = Normality of the **cerium(IV) sulfate** solution

- W_{oxalate} = Weight of sodium oxalate in grams
- V_{oxalate} = Volume of sodium oxalate solution taken for titration in mL
- EW_{oxalate} = Equivalent weight of sodium oxalate (67.00 g/eq)
- $V_{\text{Ce(IV)}}$ = Volume of **cerium(IV) sulfate** solution used in mL

Quantitative Data Summary

Parameter	Value
Sodium Oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)	
Molar Mass	134.00 g/mol
Equivalent Weight	67.00 g/eq
Purity	Primary Standard Grade ($\geq 99.95\%$)
**Cerium(IV) Sulfate ($\text{Ce}(\text{SO}_4)_2$) **	

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